

Personal protective equipment for handling 3-Hydroxyadamantane-1-carboxylic acid

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Compound of Interest

Compound Name: 3-Hydroxyadamantane-1-carboxylic acid

Cat. No.: B033167

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Essential Safety and Handling Guide for 3-Hydroxyadamantane-1-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **3-Hydroxyadamantane-1-carboxylic acid** (CAS No: 42711-75-1). Adherence to these procedures is vital for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

3-Hydroxyadamantane-1-carboxylic acid is classified as a hazardous substance. It is harmful if swallowed and causes skin and serious eye irritation.^{[1][2]} The following personal protective equipment is mandatory when handling this chemical.

PPE Category	Required Equipment	Specifications
Respiratory Protection	Dust Mask	Type N95 (US) or equivalent. [3] [4]
Eye Protection	Safety Glasses/Goggles	Eyeshields are required. [3] [4] Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. [1]
Hand Protection	Chemical Resistant Gloves	Impervious gloves are necessary. [5] For prolonged contact, use gloves with a protection class of 5 or higher (breakthrough time >240 minutes). For brief contact, a protection class of 3 or higher (>60 minutes) is recommended. [5]
Body Protection	Protective Clothing	Wear appropriate protective clothing to prevent skin exposure. [1]

Operational and Handling Protocols

Proper handling procedures are critical to minimize exposure and ensure safety.

Engineering Controls:

- Use in a well-ventilated area.[\[5\]](#)
- Ensure safety showers and eyewash stations are close to the workstation.[\[1\]](#)

General Handling Practices:

- Avoid contact with skin and eyes.[\[5\]](#)
- Do not ingest or inhale.[\[1\]](#)

- Avoid dust formation.[1]
- Wash hands thoroughly with soap and water after handling.[5]
- Do not eat, drink, or smoke in areas where the chemical is handled.[5]
- Keep containers tightly closed when not in use.[1]

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention if irritation persists.[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[1]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[1]
Inhalation	Remove to fresh air. If symptoms persist, call a physician.

Disposal Plan

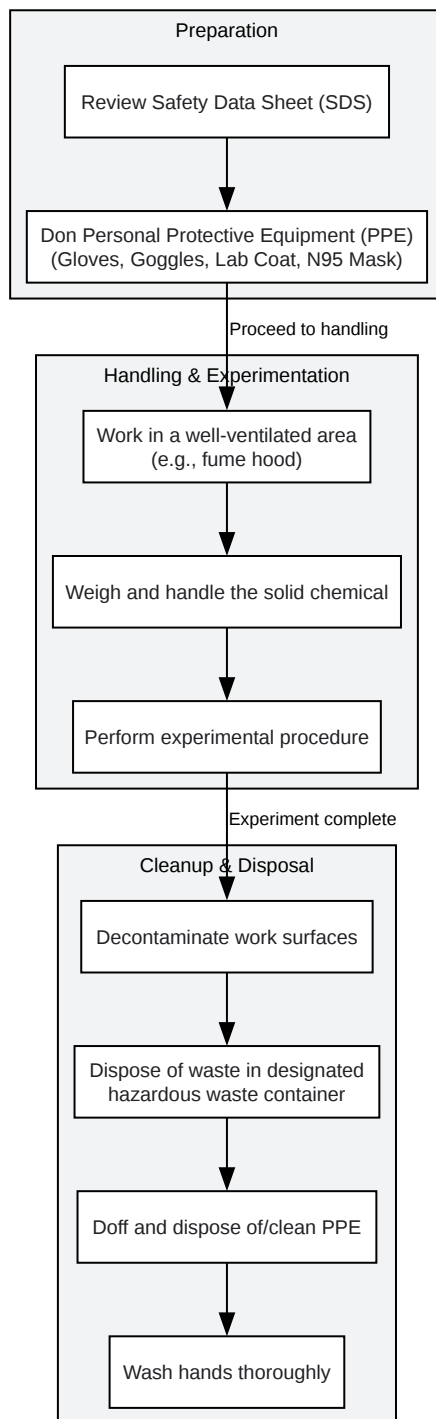
Contaminated materials and the chemical itself must be disposed of as hazardous waste.

- **Spill Cleanup:** For minor spills, sweep up the material, avoiding dust generation, and place it in a suitable, closed, and labeled container for disposal.[1][5] For major spills, evacuate the area and alert the appropriate emergency response team.[5]
- **Waste Disposal:** Dispose of contents and container to an authorized hazardous or special waste collection point in accordance with local regulations.[5]

Workflow for Handling 3-Hydroxyadamantane-1-carboxylic Acid

The following diagram outlines the standard procedure for working with **3-Hydroxyadamantane-1-carboxylic acid**.

Workflow for Handling 3-Hydroxyadamantane-1-carboxylic Acid

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Caption: Standard operating procedure for handling **3-Hydroxyadamantane-1-carboxylic acid**.

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